

Physical properties of 4-Methylcyclohex-3enecarbaldehyde (boiling point, density)

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Technical Guide: Physicochemical Properties of 4-Methylcyclohex-3-enecarbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-Methylcyclohex-3-enecarbaldehyde**, a significant compound in organic synthesis and fragrance chemistry. This document outlines its boiling point and density, supported by detailed experimental protocols for these determinations.

Core Physical Properties

4-Methylcyclohex-3-enecarbaldehyde, also known by its CAS number 7560-64-7, is a cyclic aldehyde with distinct physical characteristics that are crucial for its handling, application, and purification.[1][2]

Data Presentation

The primary physical properties of **4-Methylcyclohex-3-enecarbaldehyde** are summarized in the table below for quick reference.



Physical Property	Value	Conditions
Boiling Point	176.1 °C	At 760 mmHg[3][4]
Density	0.998 g/cm ³	Standard Conditions

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **4-Methylcyclohex-3-enecarbaldehyde**.

Boiling Point Determination (Capillary Method)

This method is a common micro-technique for determining the boiling point of a liquid with a small sample size.

Apparatus and Materials:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (e.g., fusion tube)
- Sample of 4-Methylcyclohex-3-enecarbaldehyde
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- A small amount of the liquid organic compound is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.[2]



- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a heating bath, such as a Thiele tube, which is then gently and uniformly heated.[2]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The temperature at which a rapid and continuous stream of bubbles is observed is noted.

 This indicates that the vapor pressure of the liquid equals the atmospheric pressure.[2]
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. [5]

Density Determination (Pycnometer Method)

The pycnometer method is a precise technique for measuring the density of a liquid by determining the mass of a known volume.

Apparatus and Materials:

- Pycnometer (a glass flask with a specific, calibrated volume)
- Analytical balance (accurate to at least 0.001 g)
- Temperature-controlled water bath
- Sample of 4-Methylcyclohex-3-enecarbaldehyde
- · Distilled water for calibration

Procedure:

 The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.



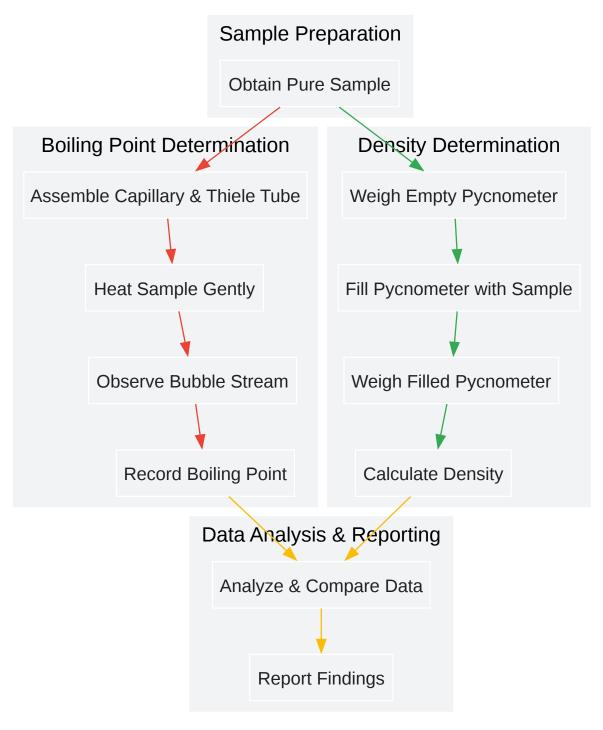
- The pycnometer is then filled with distilled water and placed in a temperature-controlled bath to reach thermal equilibrium at a specific temperature (e.g., 20°C).
- The volume of the pycnometer is precisely calibrated by this measurement.
- After drying the pycnometer again, it is filled with the sample liquid, 4-Methylcyclohex-3-enecarbaldehyde.
- The filled pycnometer is again placed in the temperature-controlled bath to ensure the liquid reaches the desired temperature.
- The pycnometer filled with the sample is weighed.
- The density of the sample is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the calibrated volume of the pycnometer. [6][7][8]

Process Visualization

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid organic compound.



Workflow for Physical Property Determination



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Caption: Generalized workflow for determining boiling point and density.



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